

Application Notes: Experimental Use of Apocynin in Asthma and COPD Models

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Compound of Interest

Compound Name: 1-(2-Hydroxy-4,5-dimethoxyphenyl)ethanone

CAS No.: 20628-06-2

Cat. No.: B184777

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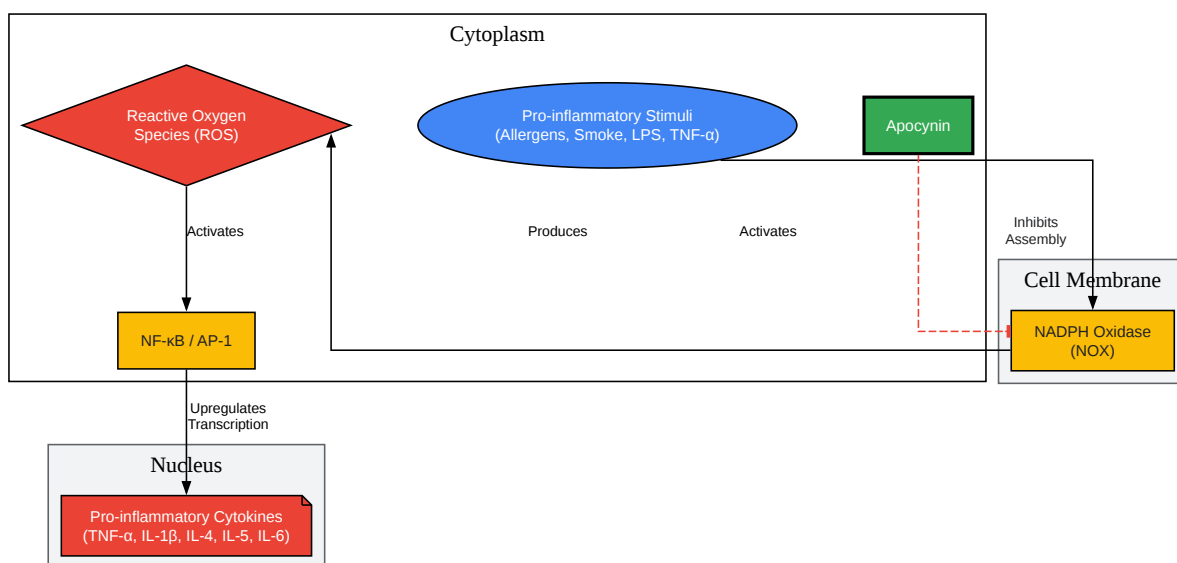
For Researchers, Scientists, and Drug Development Professionals

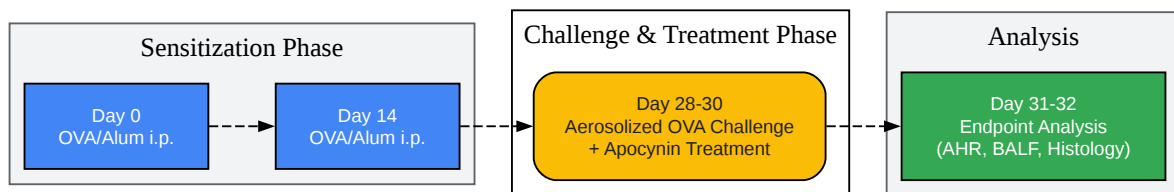
Introduction

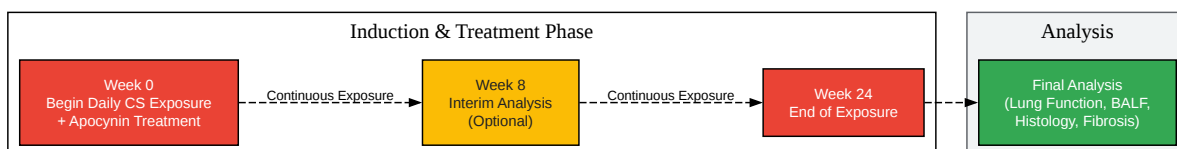
Apocynin (4-hydroxy-3-methoxyacetophenone) is a naturally occurring organic compound originally isolated from the roots of *Picrorhiza kurroa*.^[1] It is widely recognized in experimental research as a potent inhibitor of NADPH oxidase (NOX), a key enzyme responsible for the production of reactive oxygen species (ROS) in inflammatory cells.^{[2][3][4]} Oxidative stress and inflammation are central to the pathophysiology of chronic respiratory diseases such as asthma and Chronic Obstructive Pulmonary Disease (COPD).^{[2][5]} Apocynin mitigates these processes by preventing the assembly of the functional NOX complex, thereby reducing ROS production and downregulating pro-inflammatory signaling pathways.^{[1][6]} These anti-inflammatory and antioxidant properties make apocynin a valuable pharmacological tool for investigating disease mechanisms and a potential therapeutic candidate for asthma and COPD.^{[1][2]}

Mechanism of Action: Inhibition of NADPH Oxidase and Inflammatory Signaling

Apocynin's primary mechanism involves the inhibition of the NADPH oxidase enzyme complex. [4] In phagocytic cells, this is thought to occur by blocking the translocation of cytosolic subunits, such as p47phox, to the cell membrane, which is essential for enzyme activation. [6] [7] By preventing NOX assembly, apocynin effectively reduces the production of superoxide and other ROS. This reduction in oxidative stress leads to the downstream inhibition of redox-sensitive transcription factors, including Nuclear Factor-kappa B (NF-κB) and Activator Protein-1 (AP-1). [5] [8] The inactivation of these pathways suppresses the transcription and release of various pro-inflammatory cytokines like TNF-α, IL-1β, and IL-6, thus attenuating the inflammatory response. [5] [9]







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